

Personal protective equipment for handling UMI-77-d4

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Compound of Interest

Compound Name: UMI-77-d4

Cat. No.: B12424452

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Essential Safety and Handling Guide for UMI-77-d4

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **UMI-77-d4**. The following procedures are designed to ensure the safe handling and disposal of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

UMI-77-d4, a deuterated form of the selective Mcl-1 inhibitor UMI-77, should be handled with care. While a specific Safety Data Sheet (SDS) for **UMI-77-d4** is not readily available, the SDS for UMI-77 provides essential safety information that is considered applicable. UMI-77 may be irritating to the mucous membranes, upper respiratory tract, eyes, and skin. It may also be harmful if inhaled, ingested, or absorbed through the skin.^{[1][2]}

Recommended Personal Protective Equipment (PPE):

To mitigate exposure risks, the following personal protective equipment is mandatory when handling **UMI-77-d4**.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile gloves are a suitable choice. Double gloving is recommended for enhanced protection. [3] [4] [5]
Eye Protection	Safety glasses or goggles	ANSI-approved eyewear to protect against splashes. [3] [4]
Body Protection	Laboratory coat	A standard lab coat is required. For procedures with a higher risk of splashes, a flame-resistant or barrier lab coat should be considered. [3] [5]
Respiratory Protection	NIOSH-approved respirator	Recommended when handling the powder outside of a certified chemical fume hood or biological safety cabinet to avoid inhalation. [2] [3] [6]

General Laboratory Attire:

In addition to the PPE listed above, standard laboratory attire is required. This includes full-length pants and closed-toe shoes. Long hair should be tied back, and loose clothing or dangling jewelry should be avoided.[\[3\]](#)

Operational Handling and Storage

Solution Preparation:

UMI-77-d4 is typically dissolved in a solvent such as Dimethyl Sulfoxide (DMSO).[\[7\]](#)[\[8\]](#)[\[9\]](#) When preparing solutions, it is crucial to work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

Storage:

Proper storage is essential to maintain the stability and integrity of **UMI-77-d4**.

Storage Condition	Duration
Powder	-20°C for up to 3 years
In solvent	-80°C for up to 1 year

Note: The provided storage information is based on UMI-77 and should be considered as a guideline for **UMI-77-d4**.

Disposal Plan

All waste containing **UMI-77-d4**, including empty containers, contaminated PPE, and unused solutions, must be disposed of as hazardous chemical waste.^[1] Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of **UMI-77-d4** down the drain or in regular trash.

Disposal Workflow:



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UMI-77-d4 Disposal Workflow

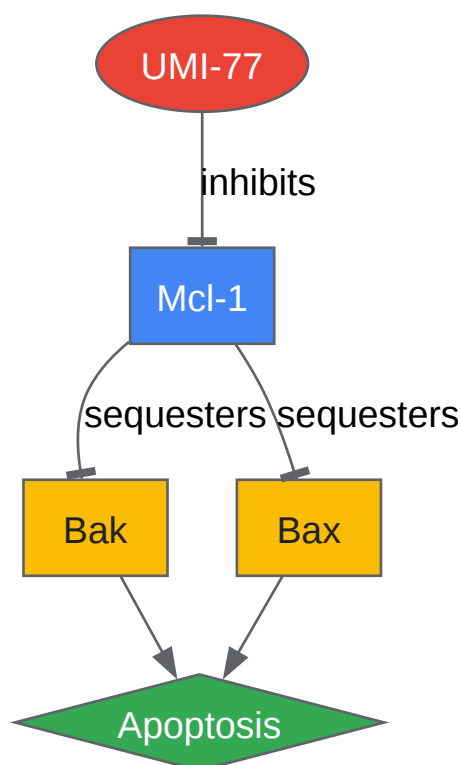
Emergency Procedures

In the event of exposure to **UMI-77-d4**, follow these first-aid measures immediately.

Exposure Route	First-Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [1] [2]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [1] [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1] [2]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention. [1] [2]

UMI-77 Signaling Pathway

UMI-77 is a selective inhibitor of the anti-apoptotic protein Mcl-1, which is a member of the Bcl-2 family.[\[7\]](#)[\[8\]](#)[\[9\]](#) By binding to the BH3-binding groove of Mcl-1, UMI-77 disrupts the interaction between Mcl-1 and pro-apoptotic proteins like Bak and Bax.[\[10\]](#)[\[11\]](#) This disruption leads to the activation of Bax and Bak, ultimately triggering the intrinsic apoptotic pathway.



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UMI-77 Mechanism of Action

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